

3,4-Diethoxybenzaldehyde: A Versatile Starting Material in Modern Organic Synthesis

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Compound of Interest

Compound Name: **3,4-Diethoxybenzaldehyde**

Cat. No.: **B1346580**

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Introduction

3,4-Diethoxybenzaldehyde is an aromatic aldehyde that serves as a valuable and versatile building block in organic synthesis. Structurally similar to the widely used 3,4-dimethoxybenzaldehyde (veratraldehyde), it features two ethoxy groups on the benzene ring, which can influence the lipophilicity and steric properties of synthesized molecules. This characteristic makes it a key intermediate in the development of complex molecular architectures, particularly for pharmaceutical and fine chemical applications. Its aldehyde functional group is highly reactive, participating in a wide array of chemical transformations to construct diverse scaffolds, most notably isoquinoline alkaloids and other heterocyclic systems.

Physicochemical and Spectroscopic Properties

Accurate identification and characterization are paramount in chemical synthesis. The properties of **3,4-diethoxybenzaldehyde** are summarized below.

Table 1: Physicochemical Properties of **3,4-Diethoxybenzaldehyde**

Property	Value	Reference
CAS Number	2029-94-9	[1] [2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1] [3]
Molecular Weight	194.23 g/mol	[1]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	
Boiling Point	293-294 °C	
Density	1.097 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.5570	
InChIKey	SSTRYEXQYQGGAS-UHFFFAOYSA-N	[3] [4]

Table 2: Spectroscopic Data for **3,4-Diethoxybenzaldehyde**

Spectrum Type	Key Peaks/Shifts	Reference
Mass Spectrometry (EI)	m/z: 194 (M+), 165, 137, 109	[1] [3]
¹ H NMR	Data not explicitly found in search results.	
¹³ C NMR	Data not explicitly found in search results.	
IR Spectrum	Data available but specific peaks not detailed in search results.	[3] [4]

Core Synthetic Applications and Methodologies

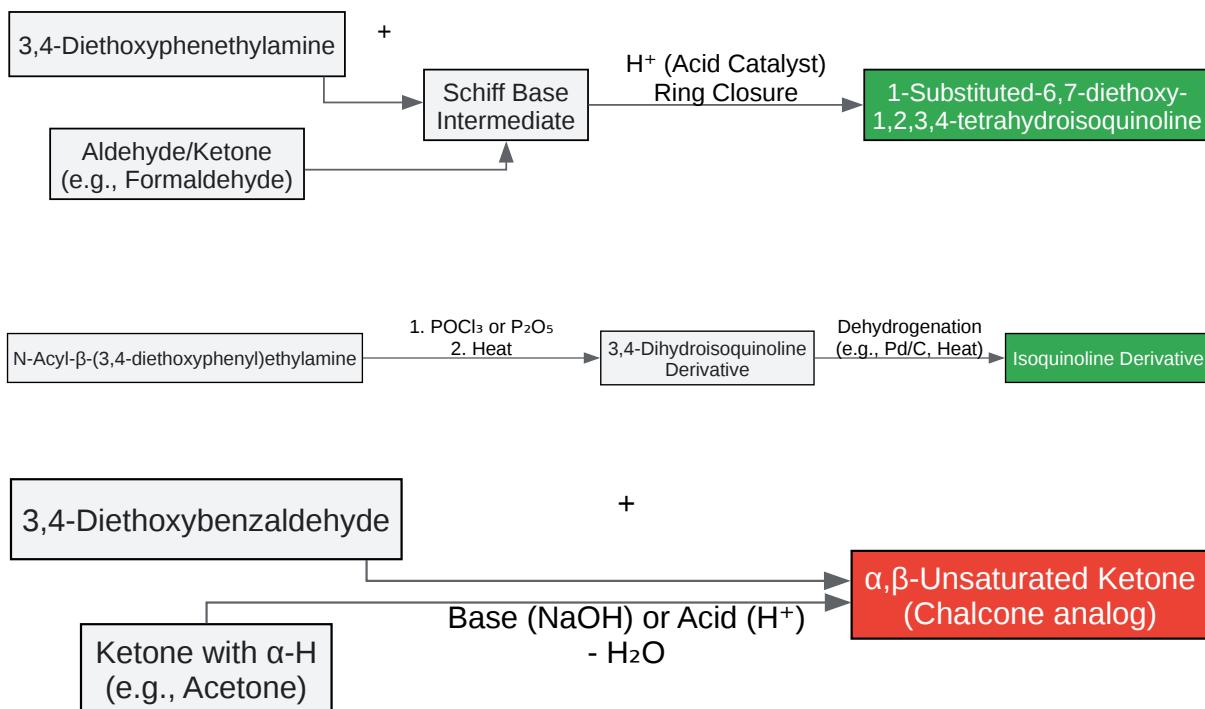
3,4-Diethoxybenzaldehyde is a precursor in several critical carbon-carbon and carbon-nitrogen bond-forming reactions. Its application is particularly notable in the synthesis of

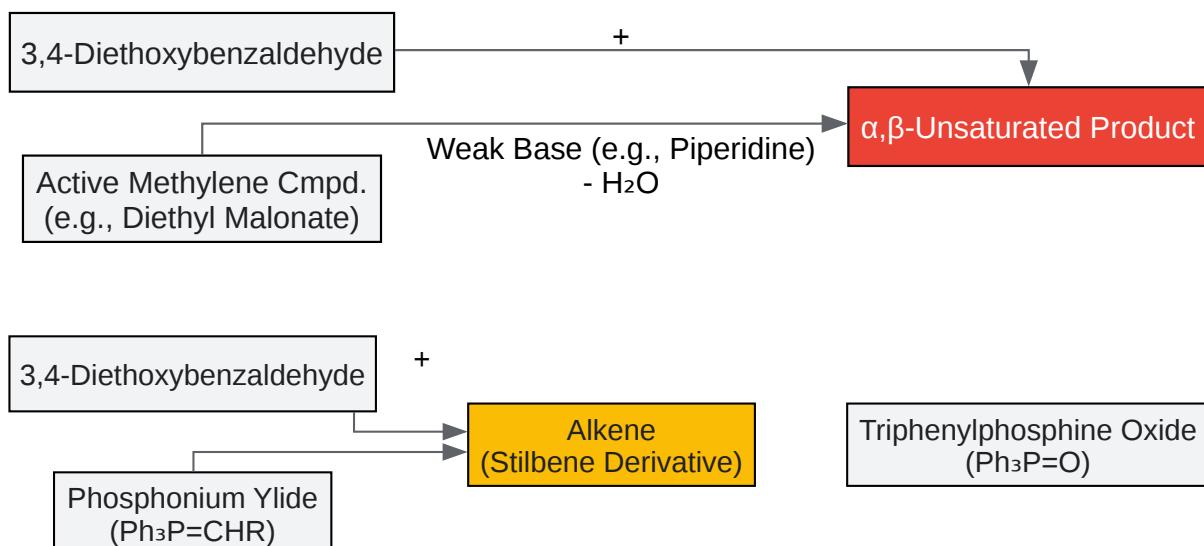
heterocyclic compounds analogous to naturally occurring alkaloids.

Synthesis of Isoquinoline Scaffolds

The isoquinoline core is a privileged scaffold in medicinal chemistry, present in numerous alkaloids like papaverine.^[5] Syntheses often involve the cyclization of a β -phenylethylamine derivative. **3,4-Diethoxybenzaldehyde** can be used to construct analogs of these important molecules.

The Pictet-Spengler reaction condenses a β -arylethylamine with an aldehyde or ketone, followed by an acid-catalyzed cyclization to yield a tetrahydroisoquinoline.^{[5][6]} Using a dopamine analog, this method provides a direct route to substituted tetrahydroisoquinolines.



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